

Sodium 3-methyl-2-oxobutanoate-d7 stability and storage conditions.

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Compound of Interest

Compound Name: Sodium 3-methyl-2-oxobutanoate-d7

Cat. No.: B15572222

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An In-depth Technical Guide to the Stability and Storage of **Sodium 3-methyl-2-oxobutanoate-d7**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for **Sodium 3-methyl-2-oxobutanoate-d7**. The information presented herein is intended to ensure the integrity and longevity of the compound for research and development purposes. The guidance is compiled from available data on the non-deuterated analogue and general principles for handling deuterated and alpha-keto acid compounds, due to the limited availability of specific stability data for the deuterated form.

Introduction

Sodium 3-methyl-2-oxobutanoate-d7 is the deuterated form of Sodium 3-methyl-2-oxobutanoate, an alpha-keto acid. The incorporation of deuterium isotopes can be a valuable tool in drug development and metabolic research to alter pharmacokinetic profiles or as tracers in metabolic studies.^[1] The stability of such labeled compounds is critical for the accuracy and reproducibility of experimental results. This guide outlines the known stability characteristics and best practices for storage and handling.

Physicochemical Properties

Understanding the basic physicochemical properties of the non-deuterated analogue provides a foundation for its handling and storage.

Property	Value
Appearance	White or slightly yellow to beige crystalline powder or crystals.[2][3]
Molecular Formula	C5D7NaO3[1]
Molecular Weight	145.14 g/mol [1]
Melting Point	220-230 °C (decomposes) (for non-deuterated form).[3]
Solubility	Soluble in water (100 mg/mL, clear, colorless) (for non-deuterated form).[2][4]

Stability Profile

The stability of **Sodium 3-methyl-2-oxobutanoate-d7** is influenced by several factors, including temperature, moisture, and pH. While specific quantitative stability data for the deuterated compound is not readily available, information on the non-deuterated analogue and general knowledge of alpha-keto acids and deuterated compounds suggest the following:

- **Solid State Stability:** As a solid, the compound is expected to be relatively stable if stored under appropriate conditions. One supplier states that the non-deuterated form is stable under normal temperatures and pressures.[2]
- **Solution Stability:** The stability of the compound in solution is more limited. For the non-deuterated analogue, it is recommended to aliquot and store solutions to prevent degradation from repeated freeze-thaw cycles.[5]
- **pH Sensitivity:** Alpha-keto acids can be susceptible to degradation, particularly under strongly acidic or basic conditions.
- **Hydrogen-Deuterium (H-D) Exchange:** A primary concern for deuterated compounds is the potential for H-D exchange with protic solvents (e.g., water, methanol) or atmospheric moisture. This can lead to a loss of isotopic enrichment over time.

- Potential Degradation Pathways: The alpha-keto acid moiety may be susceptible to hydrolysis.[6] Reactions with amino compounds to form imines (Schiff bases) are also a possibility.[6]

Recommended Storage Conditions

To ensure the long-term stability of **Sodium 3-methyl-2-oxobutanoate-d7**, the following storage conditions are recommended, based on data for the non-deuterated form and general chemical principles.

Solid Compound Storage

Parameter	Recommendation	Rationale
Temperature	0-5°C for short-term storage. [2] For long-term storage, -20°C is recommended.	Lower temperatures slow down potential degradation processes.
Atmosphere	Store in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen).	Protects from atmospheric moisture to prevent H-D exchange and hydrolysis.
Light	Protect from light.	To prevent potential photolytic degradation.
Container	Use a well-sealed, non-reactive container such as amber glass vials.	Ensures protection from light and moisture, and prevents reaction with the container material.

Stock Solution Storage

Parameter	Recommendation	Rationale
Temperature	-80°C for up to 6 months (for non-deuterated form).[5] -20°C for up to 1 month (for non-deuterated form).[5]	Significantly reduces the rate of degradation in solution.
Solvent	Use anhydrous, deuterated solvents for preparing solutions to minimize H-D exchange.	Prevents the loss of the deuterium label.
Aliquoting	Prepare single-use aliquots.	Avoids repeated freeze-thaw cycles which can accelerate degradation.[5]
Container	Use tightly sealed vials designed for cryogenic storage.	Prevents solvent evaporation and contamination.

Experimental Protocols

The following are representative experimental protocols for assessing the stability of **Sodium 3-methyl-2-oxobutanoate-d7**.

Protocol for Solid-State Stability Assessment

- Sample Preparation: Weigh several aliquots of the solid compound into individual, pre-labeled amber glass vials.
- Storage Conditions: Store the vials under different temperature (e.g., 40°C, 25°C, 5°C, -20°C) and humidity (e.g., 75% RH, ambient) conditions.
- Time Points: At specified time points (e.g., 0, 1, 3, 6, 12 months), remove one vial from each storage condition.
- Analysis:
 - Dissolve the contents of the vial in a suitable anhydrous, deuterated solvent.

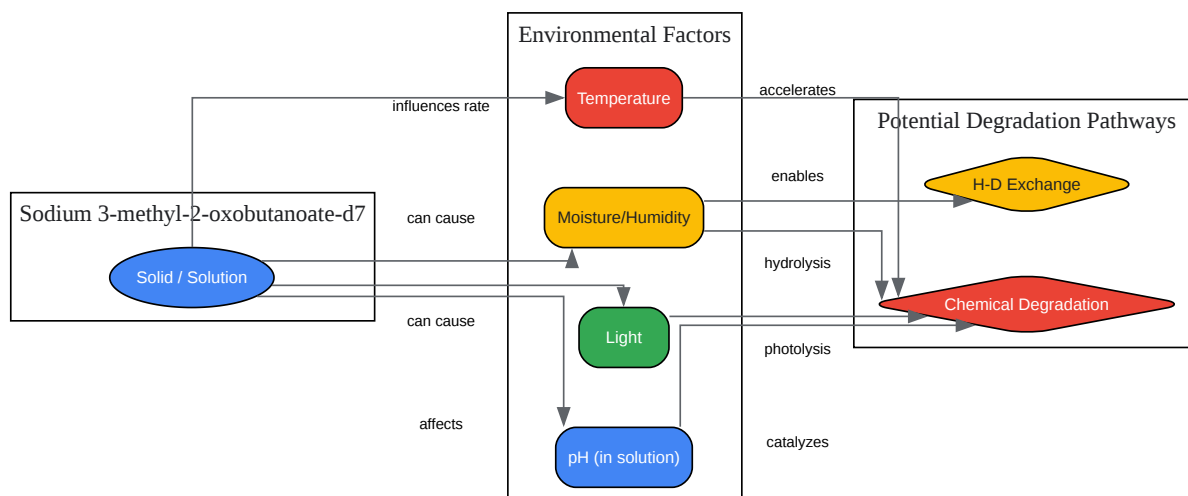
- Analyze the sample by High-Performance Liquid Chromatography (HPLC) with UV detection to determine purity and identify any degradation products.
- Analyze the sample by Mass Spectrometry (MS) to confirm the molecular weight and assess the retention of the deuterium label.
- Analyze by Nuclear Magnetic Resonance (NMR) spectroscopy to confirm the structure and isotopic enrichment.
- Data Evaluation: Compare the purity, impurity profile, and isotopic enrichment at each time point to the initial (time 0) data to determine the rate and nature of any degradation.

Protocol for Solution Stability Assessment

- Solution Preparation: Prepare a stock solution of the compound in a relevant anhydrous, deuterated solvent (e.g., DMSO-d₆, D₂O) at a known concentration.
- Aliquoting: Dispense the stock solution into single-use aliquots in cryogenic vials.
- Storage Conditions: Store the aliquots at different temperatures (e.g., -20°C, -80°C).
- Time Points: At specified time points (e.g., 0, 1, 3, 6 months), remove one aliquot from each storage condition.
- Analysis: Thaw the aliquot and analyze directly by HPLC-UV and LC-MS to determine purity and isotopic integrity.
- Data Evaluation: Compare the results to the time 0 analysis to assess stability under the tested solution storage conditions.

Visualizations

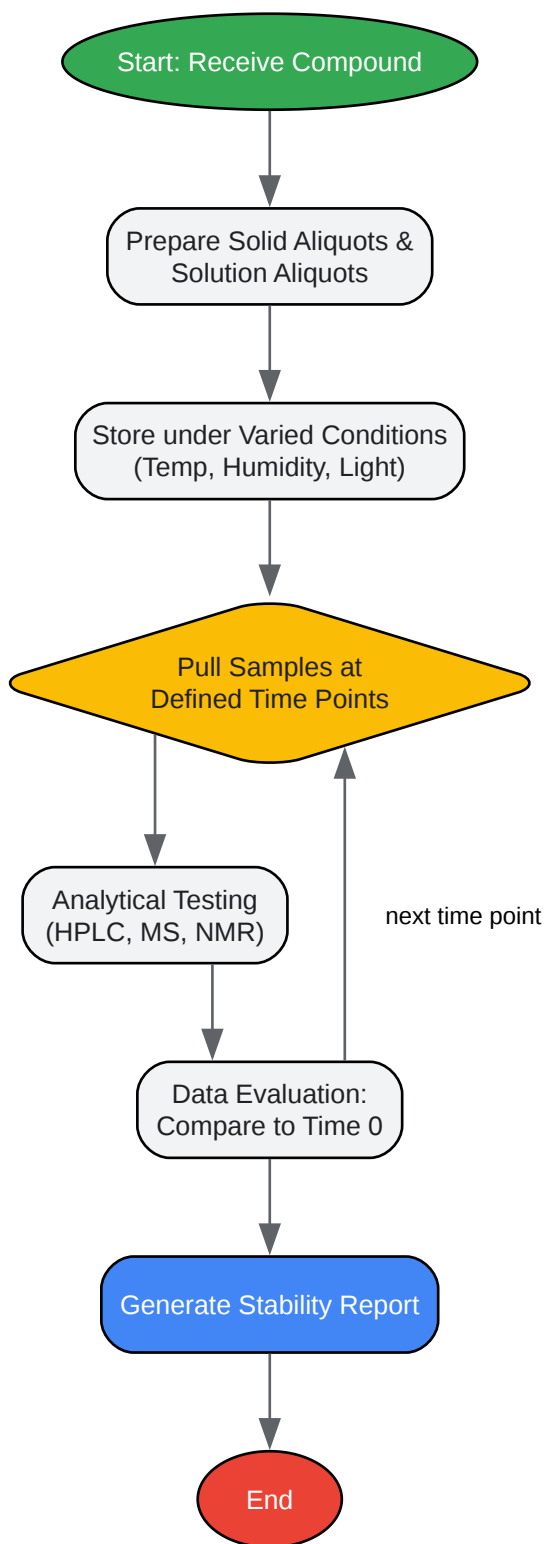
Factors Affecting Stability



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Caption: Factors influencing the stability of **Sodium 3-methyl-2-oxobutanoate-d7**.

Experimental Workflow for Stability Testing



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Caption: A typical experimental workflow for assessing compound stability.

Conclusion

While specific stability data for **Sodium 3-methyl-2-oxobutanoate-d7** is limited, by leveraging information from its non-deuterated analogue and applying general principles of handling deuterated compounds and alpha-keto acids, its integrity can be effectively maintained. Proper storage at low temperatures, protection from moisture and light, and the use of an inert atmosphere are crucial. For solutions, the use of anhydrous, deuterated solvents and storage in single-use aliquots at -80°C are strongly recommended. Adherence to these guidelines will help ensure the quality and reliability of **Sodium 3-methyl-2-oxobutanoate-d7** in research and development applications. It is advisable for users to perform their own stability assessments for their specific experimental conditions.

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